

# Effect of residual water on the performance of Dilithium azelate grease.

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## Compound of Interest

Compound Name: *Dilithium azelate*

Cat. No.: *B1614953*

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## Technical Support Center: Dilithium Azelate Grease

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions regarding the impact of residual water on the performance of **Dilithium azelate** grease.

## Frequently Asked Questions (FAQs)

Q1: What is **Dilithium azelate** grease?

A1: **Dilithium azelate** grease is a type of lithium complex grease. It is formulated using a thickener system derived from the reaction of lithium hydroxide with two types of acids: a conventional fatty acid (commonly 12-hydroxystearic acid) and a dicarboxylic acid, azelaic acid. [1][2][3] This dual-acid thickener, or "complex," gives the grease a higher dropping point, excellent mechanical stability, and good water resistance compared to simple lithium soap greases. [1][4][5]

Q2: How is **Dilithium azelate** grease synthesized?

A2: The synthesis typically involves dissolving 12-hydroxystearic acid and azelaic acid in a base oil at an elevated temperature. [2] An aqueous solution of lithium hydroxide monohydrate is then added to neutralize the acids in a process called saponification, forming the lithium

complex soap thickener.[1][6][7] The mixture is heated further to drive off the water, followed by cooling and the addition of more base oil and performance-enhancing additives to achieve the final desired consistency.[1][2]

Q3: Why is residual water a concern in **Dilithium azelate** grease?

A3: While water is used during the synthesis in the form of aqueous lithium hydroxide, its presence in the final product is detrimental.[8][9] Residual water, even at concentrations as low as 100 ppm, can significantly degrade the grease's performance by promoting oxidation, altering its consistency, causing hydrolysis of additives, and reducing its lubricating ability.[9][10][11]

Q4: How does water contamination affect the physical appearance of the grease?

A4: Water contamination can cause the grease to become cloudy or milky in appearance.[12][13] In some cases, high water content can lead to emulsification, changing the grease's texture from smooth and buttery to opaque and potentially lumpy.[8][13]

## Troubleshooting Guide

Q5: My grease has a lower dropping point than expected. Could residual water be the cause?

A5: Yes, this is possible. While lithium complex greases are known for their high dropping points, excessive water content can interfere with the proper formation and structure of the soap thickener fibers during manufacturing.[1] This disruption can lead to a less stable grease structure with a reduced dropping point. The primary role of **dilithium azelate** is to increase the dropping point, and any interference in its formation can compromise this key property.[1]

Q6: I am observing premature aging and oxidation of my grease sample. What role does water play?

A6: Water is a catalyst for the oxidation of lubricating greases.[9][14] Its presence, especially in combination with heat and metal catalysts (like bearing surfaces), can significantly accelerate the oxidative degradation of the base oil and additives.[8][14] This leads to a faster depletion of antioxidant additives and the formation of sludge, varnish, and acids, which further degrade the lubricant.[14][15] Studies have shown that as water content increases, the resistance to oxidation decreases, evidenced by a higher oxygen pressure drop in standard tests.[8]

Q7: The consistency of my grease has changed. It appears harder/stiffer than specified. Why?

A7: Water can have a significant effect on the rheological properties of grease, and the outcome can depend on the specific formulation and the amount of water.[8][16] For some complex greases, the absorption of small amounts of water (e.g., 1-10%) can cause the grease to harden, increasing its NLGI consistency grade.[8] This hardening can restrict oil flow, leading to lubricant starvation in bearings.[8][9]

Q8: My experiment shows increased friction and wear. How does water impact lubricity?

A8: Water contamination negatively impacts the lubricating properties of grease in several ways:

- **Reduced Film Strength:** Water can disrupt the lubricating film between moving surfaces, leading to increased metal-to-metal contact.[8][15]
- **Additive Hydrolysis:** Critical anti-wear (AW) and extreme-pressure (EP) additives can be broken down by water through hydrolysis, rendering them ineffective.[9][14]
- **Corrosion:** Free water promotes rust and corrosion on metal surfaces, introducing abrasive particles into the system and leading to accelerated wear.[9]
- **Hydrogen Embrittlement:** Water can penetrate microcracks on bearing surfaces, leading to hydrogen embrittlement and a decreased fatigue life.[9]

## Data Presentation: Impact of Water Contamination

The following table summarizes the typical effects of increasing water content on the performance of complex greases, based on data from industry studies.

Performance Metric	0% Water (Control)	1% Water	5-10% Water	20-50% Water	Reference(s)
NLGI Consistency Grade	NLGI 1	No significant change	Hardens to NLGI 2	Hardens to NLGI 2/3	[8]
Oxidation Stability	High Resistance	Slight decrease in resistance	Significant decrease in resistance	3 to 4 times higher oxygen pressure drop	[8]
Corrosion	No corrosion	Potential for minor corrosion	Increased risk of corrosion	High risk of severe corrosion and rust	[9]
Lubricity (Wear)	Low wear	Slight increase in wear	Moderate increase in wear	Significant increase in wear and friction	[9][17]

## Experimental Protocols

### Protocol 1: Measurement of Residual Water Content via Karl Fischer Titration (ASTM D6304)

This method is the industry standard for accurately determining water content in lubricants.[12][18][19]

- Apparatus: An automatic Karl Fischer coulometric titrator.
- Sample Preparation:
  - Homogenize the grease sample thoroughly.
  - Accurately weigh a specific amount of the grease sample directly into the titration vessel or into a sample boat. Due to the high viscosity of grease, direct injection is often difficult.

Using a homogenizer or a solvent/reagent mixture to dissolve the grease before injection may be necessary.

- Titration:
  - The grease sample is heated, often in a separate oven attachment, to drive the water out. [\[12\]](#)
  - A stream of dry, inert gas (like nitrogen) carries the vaporized water into the titration cell containing the Karl Fischer reagent.[\[12\]](#)
  - The reagent reacts with the water. The instrument measures the amount of current required to generate the iodine for the reaction, which is directly proportional to the amount of water.
- Calculation: The instrument's software automatically calculates the water content, typically expressed in parts per million (ppm) or weight percent.

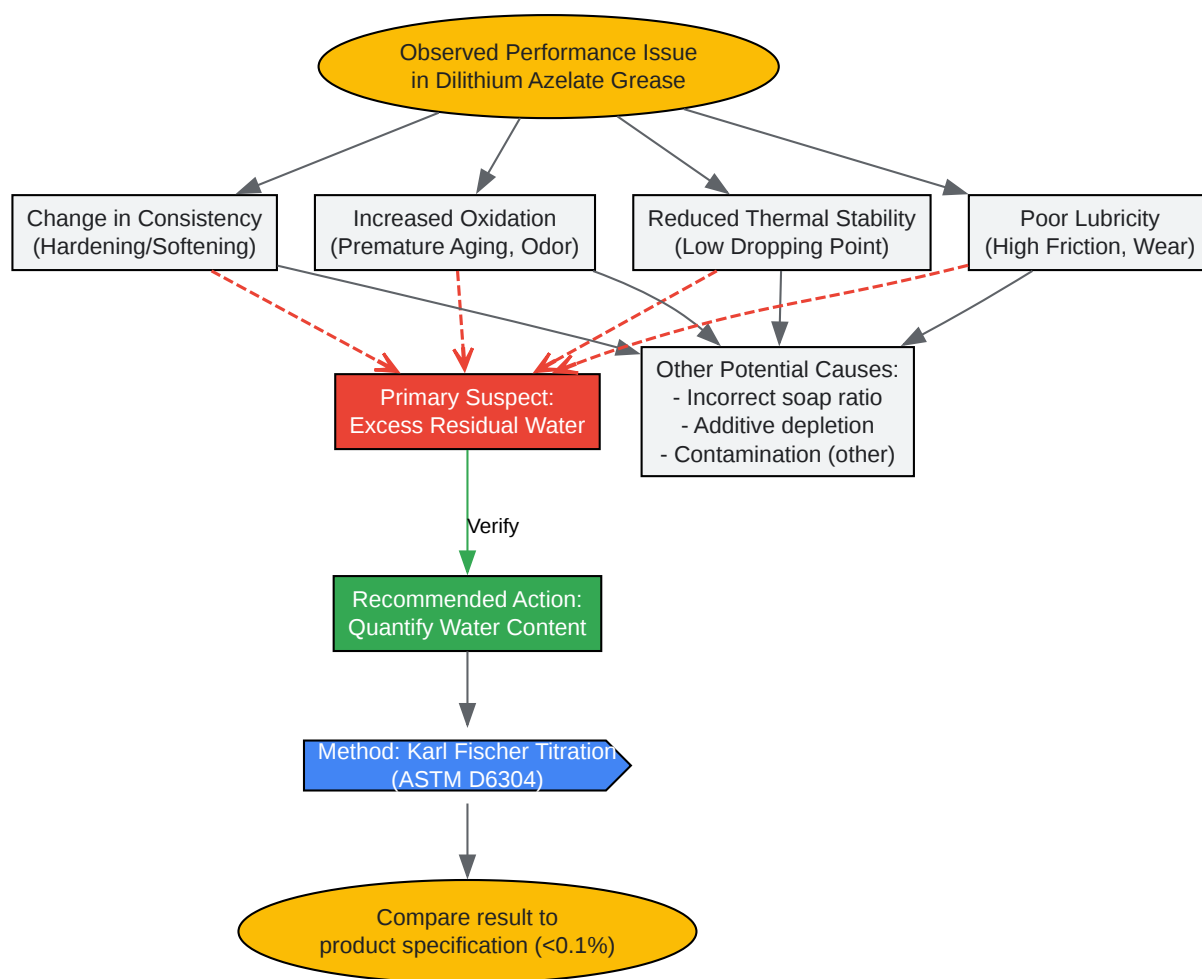
## Protocol 2: Evaluation of Water Washout Resistance (ASTM D1264)

This protocol evaluates the ability of a grease to resist being washed away by water in a bearing under specified conditions.

- Apparatus: A water washout test rig, consisting of a motor-driven spindle, a housing for a standard ball bearing, and a means to spray a controlled jet of water.
- Procedure:
  - Pack a clean, tared ball bearing with a specified amount (typically 4g) of the **Dilithium azelate** grease sample and weigh it again.
  - Install the packed bearing into the test housing.
  - Operate the bearing at a specified speed (e.g., 600 RPM) and temperature (e.g., 79°C).
  - Impinge a jet of water at a controlled temperature and flow rate onto the bearing housing for a specified duration (e.g., 1 hour).

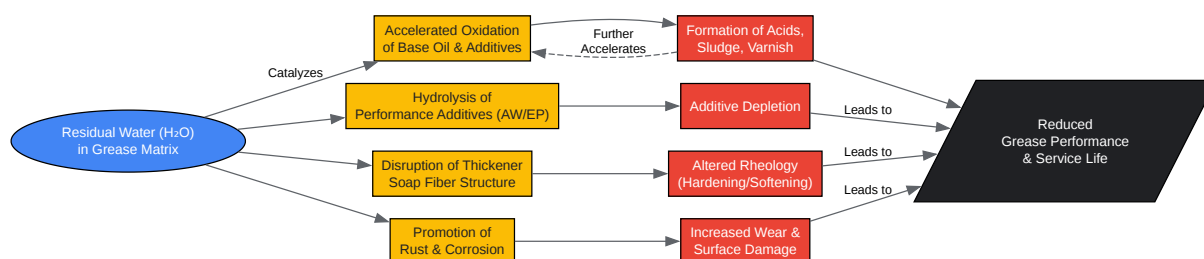
- Analysis:
  - After the test, carefully remove the bearing, dry it, and weigh it.
  - The weight loss of the grease is calculated and reported as the percentage of water washout. A lower percentage indicates better resistance.[20]

## Visualizations



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Caption: Troubleshooting workflow for performance issues in **Dilithium azelate** grease.



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Caption: Logical pathway of water-induced degradation in grease performance.

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